

A Technical Guide to the Applications of WST-3 in Cell Biology

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Compound of Interest

Compound Name: WST-3

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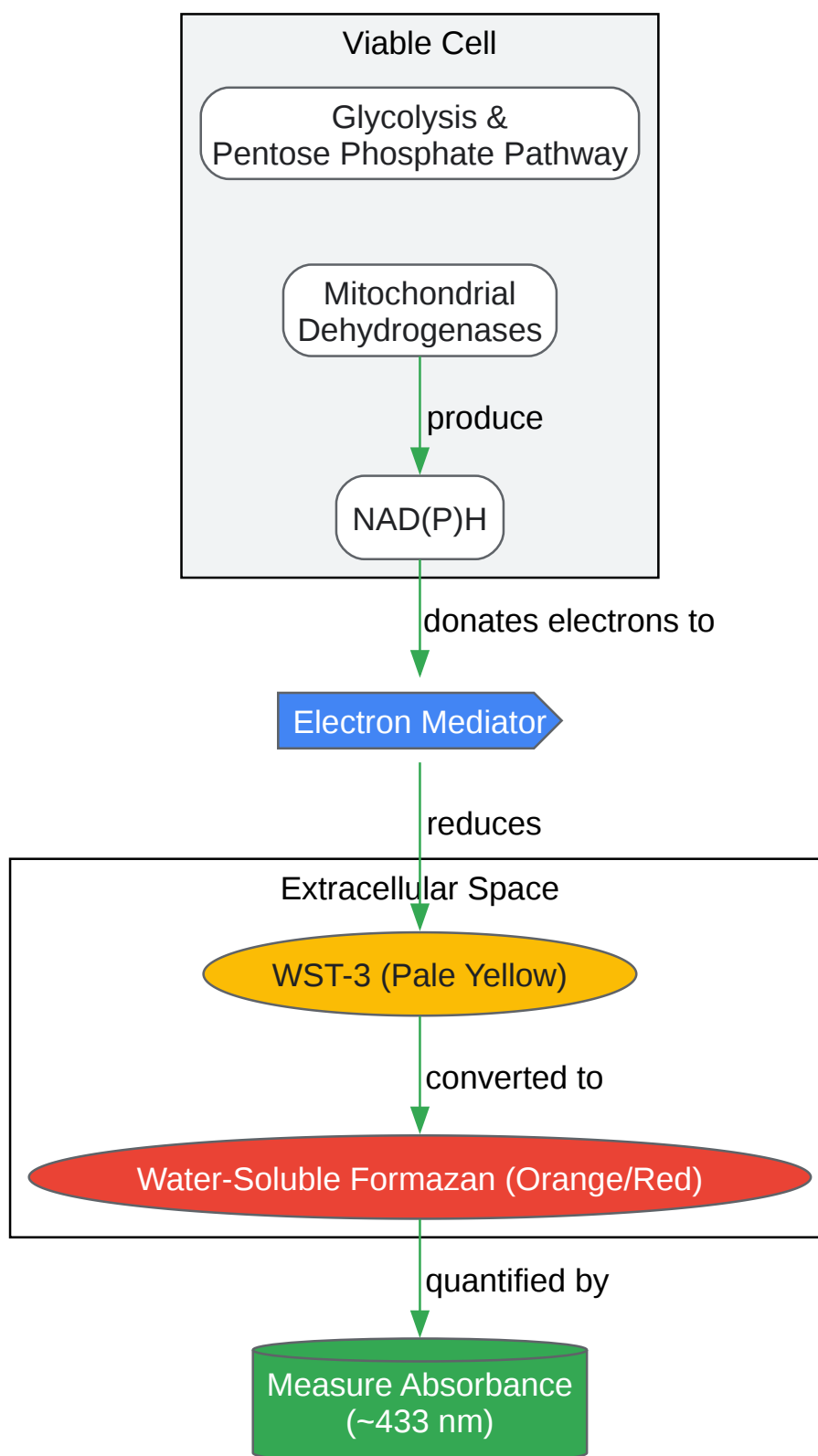
Abstract

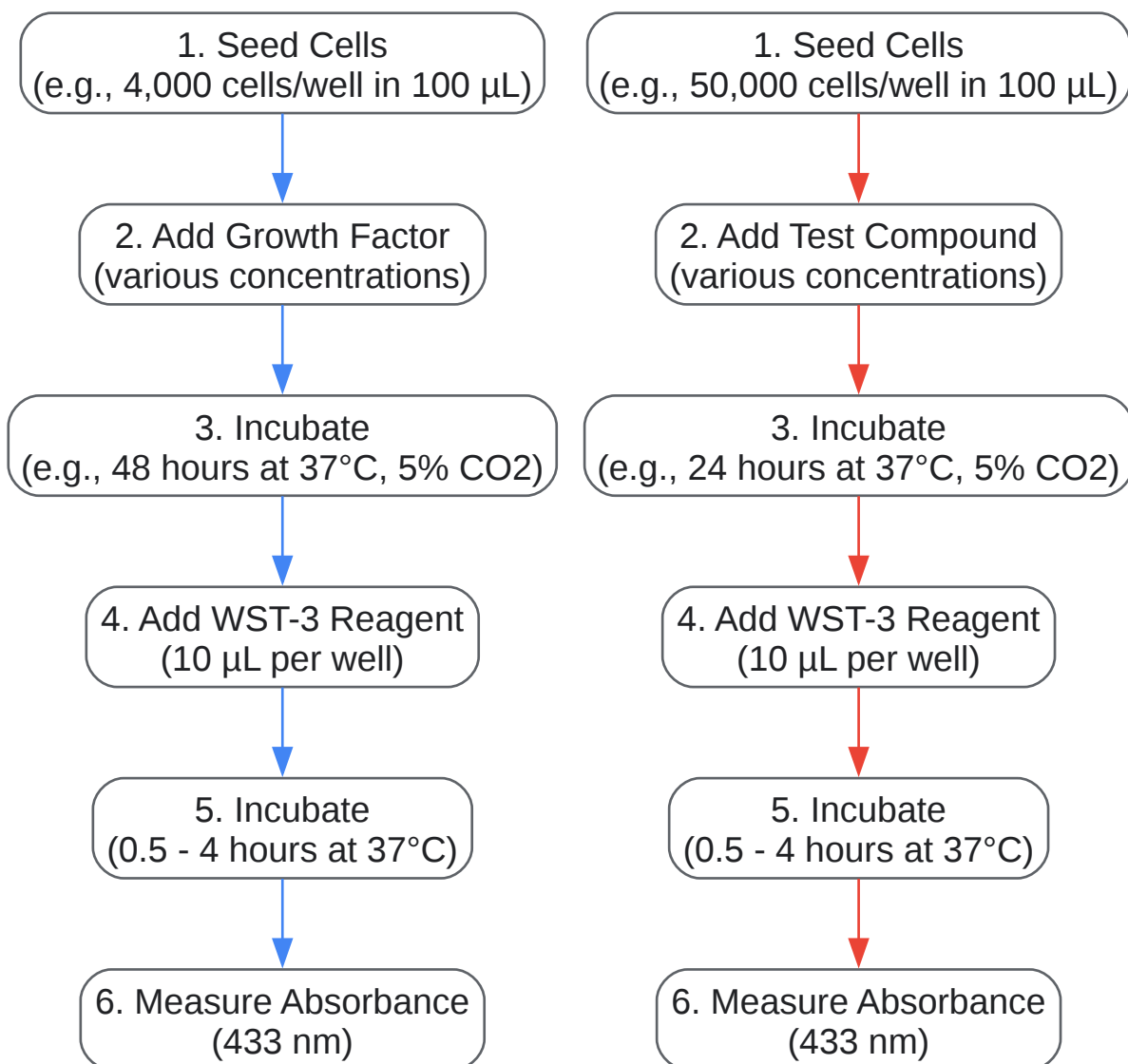
Water-soluble tetrazolium salt (WST) assays are a cornerstone of modern cell biology, providing a robust platform for the quantitative assessment of cell viability, proliferation, and cytotoxicity. Among these, the **WST-3** assay offers a sensitive and efficient colorimetric method for determining cellular metabolic activity. This technical guide provides an in-depth overview of the core principles, applications, and methodologies associated with **WST-3**. It includes detailed experimental protocols, a comparative analysis with other common tetrazolium salts, and an exploration of the key signaling pathways that influence assay outcomes, providing researchers with the foundational knowledge to effectively integrate **WST-3** into their workflows.

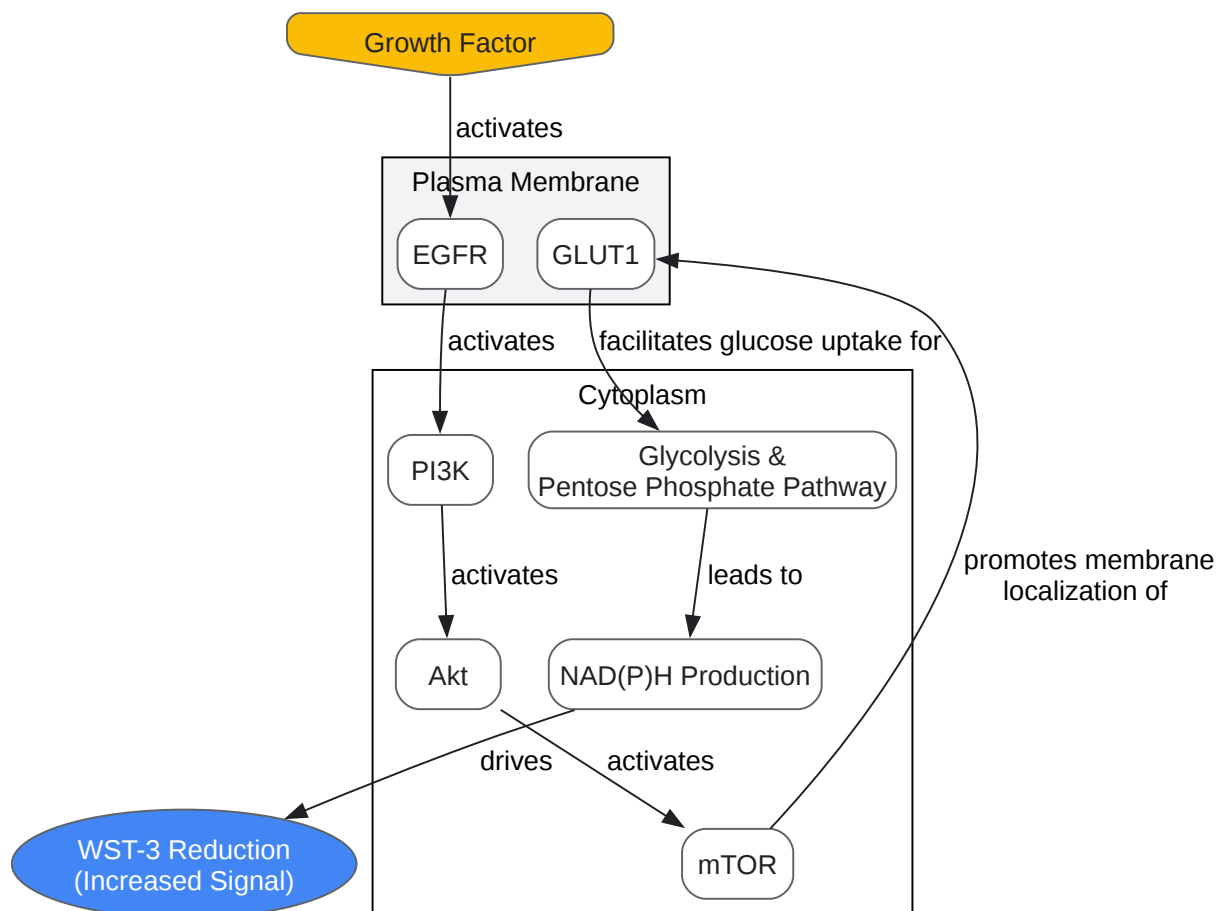
Core Principle: The Mechanism of WST-3 Action

WST-3, with the chemical name 2-(4-Iodophenyl)-3-(2,4-dinitrophenyl)-5-(2,4-disulfophenyl)-2H-tetrazolium, monosodium salt, is a highly water-soluble tetrazolium salt.[1][2] The central principle of the **WST-3** assay lies in its reduction by viable, metabolically active cells to a soluble formazan dye. This bioreduction is primarily carried out by NAD(P)H, which is produced in large quantities during glycolysis and through the pentose phosphate pathway.[3]

The cell-impermeable nature of **WST-3** means that its reduction occurs at the cell surface or in the extracellular medium. This process is facilitated by an intermediate electron carrier, which transfers electrons from intracellular NAD(P)H, generated by mitochondrial dehydrogenases, across the plasma membrane to the **WST-3** salt.^[1] The resulting water-soluble formazan dye produces a distinct color change that is directly proportional to the number of living cells. The amount of formazan is quantified by measuring the absorbance of the solution.







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- 2. EGFR Activation Leads to Cell Death Independent of PI3K/AKT/mTOR in an AD293 Cell Line | PLOS One [journals.plos.org]
- 3. assay.dev [assay.dev]
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